

# Environmental Fate and Degradation of Methylsulfate: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Methylsulfate**, the mono-methyl ester of sulfuric acid, is an anionic organic compound that can be introduced into the environment through various industrial processes. Understanding its environmental fate and degradation is crucial for assessing its potential ecological impact. This technical guide provides a comprehensive overview of the current scientific knowledge on the abiotic and biotic degradation pathways of **methylsulfate**, its environmental persistence, and the methodologies used to study these processes.

## **Physicochemical Properties**

A thorough understanding of the physicochemical properties of a compound is fundamental to predicting its environmental behavior. Key properties of **methylsulfate** are summarized below.



Property	Value	Reference
Molecular Formula	CH <sub>3</sub> O <sub>4</sub> S <sup>-</sup>	
Molecular Weight	111.1 g/mol	_
Water Solubility	High	[1]
Vapor Pressure	Low (as a salt)	
рКа	Strong acid	_

## **Abiotic Degradation: Hydrolysis**

Hydrolysis is a primary abiotic degradation pathway for **methylsulfate** in aquatic environments. The rate of this reaction is significantly influenced by pH and temperature. The ultimate products of **methylsulfate** hydrolysis are methanol and sulfuric acid.[2]

#### **Hydrolysis Kinetics**

The hydrolysis of **methylsulfate** is subject to catalysis by both acids and alkalis, while it proceeds at a very slow rate under neutral pH conditions.[2][3]

Table 1: Hydrolysis Rate Constants and Half-Lives for Methylsulfate at 25°C

Condition	Rate Constant (k) (s <sup>-1</sup> )	Half-Life (t½)	Reference
1 M HCl	1.7 x 10 <sup>-8</sup>	~1.3 years	[3]
Neutral (uncatalyzed)	2 x 10 <sup>-11</sup>	~1,100 years	[4]
1 M KOH	8.3 x 10 <sup>-8</sup>	~0.26 years	[3]

Note: The data for acidic and alkaline conditions were extrapolated from experiments conducted at elevated temperatures.

## Experimental Protocol for Determining Hydrolysis Rate (Following OECD Guideline 111)







The Organization for Economic Co-operation and Development (OECD) Guideline 111 provides a standardized method for testing the hydrolysis of chemicals as a function of pH.

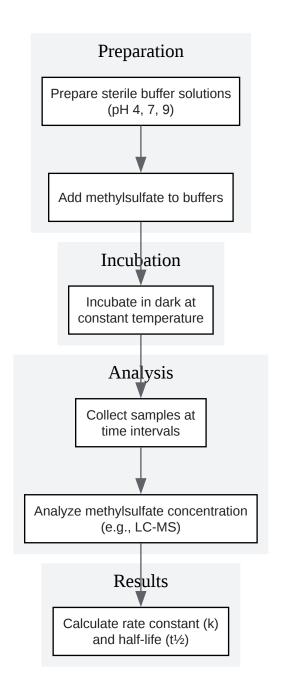
Objective: To determine the rate of hydrolytic degradation of **methylsulfate** in sterile aqueous buffer solutions at various pH values (typically 4, 7, and 9) and temperatures.

#### Methodology:

- Preparation of Buffer Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Addition: Add a known concentration of **methylsulfate** to each buffer solution. The concentration should be low enough to be environmentally relevant and not exceed its water solubility.
- Incubation: Incubate the solutions in the dark at a constant temperature (e.g., 25°C, 50°C).
- Sampling: At appropriate time intervals, withdraw aliquots from each solution.
- Analysis: Analyze the concentration of methylsulfate and any potential degradation products (e.g., methanol) in the samples using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Data Analysis: Determine the rate constant (k) and the half-life (t½) of hydrolysis at each pH
  and temperature by plotting the concentration of methylsulfate versus time.

Workflow for Hydrolysis Testing (OECD 111)





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Caption: Workflow for determining the hydrolysis rate of **methylsulfate**.

#### **Biodegradation**

Biodegradation is a key process in the environmental degradation of **methylsulfate**, mediated by various microorganisms. The pathways and rates of biodegradation can vary depending on the microbial species and environmental conditions.



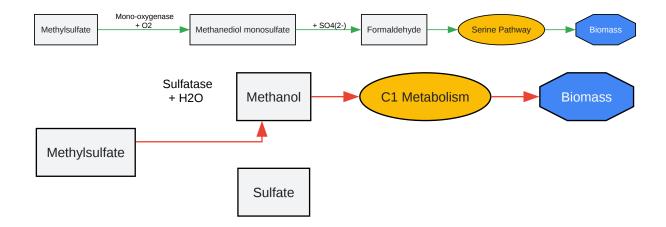
#### **Aerobic Biodegradation Pathways**

Two distinct aerobic biodegradation pathways for **methylsulfate** have been identified in different bacterial genera.

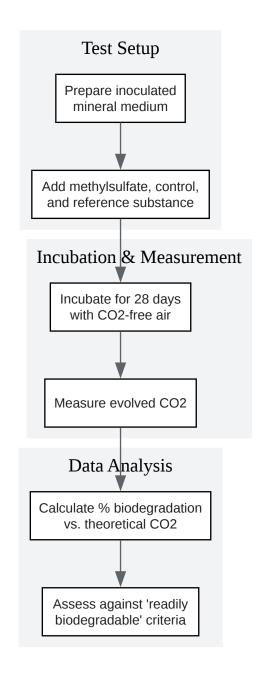
Agrobacterium sp. M3C degrades **methylsulfate** using a mono-oxygenase enzyme in an oxygen-dependent process. This pathway does not involve a sulfatase.[5] The proposed pathway involves the following steps:

- Mono-oxygenation: **Methylsulfate** is oxidized to methanediol monosulfate.
- Sulfate Elimination: Methanediol monosulfate spontaneously eliminates sulfate (SO<sub>4</sub><sup>2-</sup>) to form formaldehyde.
- Assimilation: Formaldehyde is then assimilated into central metabolism via the serine pathway, leading to the formation of formate, serine, and glycine.[5]

Biodegradation Pathway of Methylsulfate by Agrobacterium sp. M3C







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